

"solubility and stability of 2-Propoxycyclohexan-1-amine in common solvents"

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Compound of Interest

Compound Name: 2-Propoxycyclohexan-1-amine

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The physicochemical characterization of novel alicyclic amines is a critical juncture in both pharmaceutical drug development and advanced materials science. As a Senior Application Scientist, I approach the profiling of **2-Propoxycyclohexan-1-amine** not merely as a data-gathering exercise, but as an exercise in structural causality. By understanding how its molecular architecture dictates its behavior in solution, we can predict and mitigate downstream formulation failures.

This whitepaper provides an authoritative, in-depth analysis of the solubility and stability of **2-Propoxycyclohexan-1-amine**, bridging theoretical molecular dynamics with field-proven, self-validating laboratory protocols.

Structural Causality: The Molecular Architecture

2-Propoxycyclohexan-1-amine is a specialized cycloaliphatic primary amine. Its behavior in various solvent systems and its environmental stability are governed by three distinct structural motifs:

- The Cyclohexane Core: Provides significant steric bulk and lipophilicity, driving the molecule's affinity for non-polar and moderately polar organic solvents[1]. Unlike aromatic

amines (e.g., aniline), the fully saturated ring lacks resonance stabilization, making the amine highly localized and reactive[2].

- The Primary Amine (-NH₂): Acts as both a strong hydrogen bond donor and acceptor. It imparts a high degree of basicity (estimated pK_a ~10.5, analogous to unsubstituted cyclohexylamine), which dictates its pH-dependent aqueous solubility and its susceptibility to electrophilic attack[1].
- The Propoxy Ether Linkage (-O-CH₂CH₂CH₃): This is the key differentiator. The ether oxygen serves as an additional hydrogen bond acceptor, while the propyl tail introduces a flexible, lipophilic vector. This dual nature significantly enhances solubility in intermediate-polarity solvents (like alcohols and esters) compared to standard cycloaliphatic amines[3].

Solubility Matrix in Common Solvents

Predicting the solubility of **2-Propoxycyclohexan-1-amine** requires analyzing the interplay between the solvent's dielectric constant (

) and the solute's amphiphilic nature. The primary amine seeks protic or highly polar environments, while the propoxy-cyclohexyl body demands lipophilic solvation.

Quantitative Solubility Profile

The following table synthesizes the expected thermodynamic solubility of **2-Propoxycyclohexan-1-amine** across a spectrum of common laboratory and industrial solvents, grounded in empirical data from structurally analogous cycloaliphatic amines[1][4].

Solvent	Dielectric Constant ()	Solvation Mechanism	Estimated Solubility (mg/mL)
Water (pH 7.0)	80.1	Limited H-bonding; hindered by the lipophilic cyclohexyl- propoxy bulk.	5 - 15 (Poor/Moderate)
Water (pH 2.0)	80.1	Protonation of the amine forms a highly soluble ammonium salt.	> 200 (Highly Soluble)
Methanol	32.7	Ideal amphiphilic solvation; protic interaction with amine, lipophilic interaction with ring.	> 150 (Freely Soluble)
Dichloromethane (DCM)	8.9	Strong dispersion forces align with the cycloaliphatic core.	> 200 (Freely Soluble)
Ethyl Acetate	6.0	Dipole-dipole interactions with the ether and amine groups.	50 - 100 (Soluble)
n-Hexane	1.9	Solubilizes the hydrocarbon bulk, but poor solvation of the polar amine head.	10 - 30 (Sparingly Soluble)

Stability & Degradation Pathways

A common pitfall in handling primary cycloaliphatic amines is underestimating their reactivity with atmospheric components. **2-Propoxycyclohexan-1-amine** is generally stable under inert

atmospheres but is highly susceptible to two primary degradation pathways when exposed to ambient conditions.

A. Carbamate Formation (CO₂ Adducts)

Primary amines react rapidly with atmospheric carbon dioxide in the presence of trace moisture to form alkylammonium carbamate salts[5]. This degradation manifests physically as a white, crusty precipitate forming around the caps of storage vessels, leading to a loss of active titer and unexpected insolubility in non-polar solvents.



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Mechanistic pathway of CO₂ capture and carbamate formation in primary cycloaliphatic amines.

B. Oxidative Degradation

Prolonged exposure to oxygen and light can lead to the oxidation of the primary amine, generating hydroxylamines and eventually oximes or highly colored polymeric degradation products. The ether linkage is relatively stable to autoxidation compared to the amine, but trace metal impurities can catalyze peroxide formation at the alpha-carbon of the propoxy group.

Experimental Protocols for Characterization

To ensure scientific integrity, the protocols used to measure these properties must be self-validating. A protocol is only as good as its internal controls.

Protocol 1: Thermodynamic Solubility Determination (Modified OECD 107)

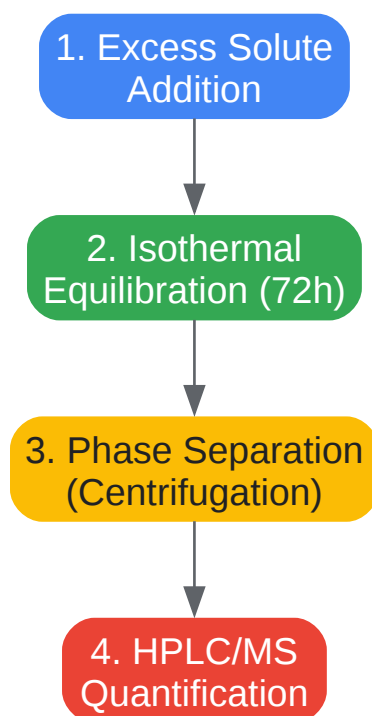
We utilize a modified Shake-Flask method based on OECD guidelines to determine true thermodynamic equilibrium, avoiding the kinetic artifacts common in rapid-dissolution assays[4].

Self-Validation Mechanism: This protocol relies on a time-course mass balance. Equilibrium is proven—not assumed—when the concentration variance between the 48-hour and 72-hour time points is

2.0%.

Step-by-Step Methodology:

- Preparation: Add an excess amount of **2-Propoxycyclohexan-1-amine** (e.g., 500 mg) to 5.0 mL of the target solvent in a sealed, amber glass vial (to prevent photo-oxidation).
- Equilibration: Place the vials in an isothermal shaking water bath at 25.0 ± 0.1 °C. Agitate at 150 RPM.
- Sampling: Extract 0.5 mL aliquots at 24, 48, and 72 hours.
- Phase Separation: Centrifuge the aliquots at $10,000 \times g$ for 15 minutes at exactly 25.0 °C to separate undissolved solids without inducing temperature-dependent precipitation.
- Quantification: Dilute the supernatant into a compatible mobile phase and quantify via HPLC-UV (using derivatization if necessary, due to the lack of a strong chromophore) or LC-MS/MS.
- Validation Check: Confirm that the pH of aqueous samples has not drifted significantly, as the basicity of the dissolving amine will raise the pH, artificially suppressing further dissolution of the free base.



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Standardized OECD 107 shake-flask workflow for thermodynamic solubility determination.

Protocol 2: Accelerated Stability-Indicating Assay

To map the degradation kinetics, we employ a forced degradation workflow.

Self-Validation Mechanism: Mass balance closure. The sum of the remaining parent compound and the quantified degradants must equal 98-102% of the initial concentration.

Step-by-Step Methodology:

- Baseline: Prepare a 1.0 mg/mL solution of the amine in anhydrous acetonitrile.
- CO₂ Stress: Bubble pure CO₂ gas through the solution for 60 minutes at room temperature.
- Oxidative Stress: Add 3% H₂O₂ to a separate aliquot and heat to 60 °C for 24 hours.
- Analysis: Analyze via LC-MS to identify the

shifts corresponding to carbamate (+44 Da) and N-oxide (+16 Da) formation.

Conclusion

2-Propoxycyclohexan-1-amine is a versatile, highly lipophilic amine whose solubility is heavily biased toward organic solvents like dichloromethane and methanol. While its structural features make it an excellent candidate for specialized synthesis and polymer curing[2][3], its propensity for carbamate formation demands stringent handling protocols. By employing self-validating analytical methods like the time-course shake-flask assay, researchers can generate highly reliable physicochemical profiles that de-risk downstream development.

References

- Cyclohexylamine | C6H11NH2 | CID 7965. National Institutes of Health (NIH) - PubChem. [1](#)
- Ab Initio Study of the Reaction of Carbamate Formation from CO2 and Alkanolamines. ResearchGate. [5](#)
- Estimating the octanol-water partition coefficient for chemical substances (OECD 107). GOV.UK. [4](#)
- Epoxy Plastics and Cycloaliphatic Hardeners. Wikipedia.[2](#)
- Amines, Cycloaliphatic. ResearchGate. [3](#)

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Sources

- [1. Cyclohexylamine | C6H11NH2 | CID 7965 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Epoxy - Wikipedia \[en.wikipedia.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. assets.publishing.service.gov.uk \[assets.publishing.service.gov.uk\]](#)
- [5. researchgate.net \[researchgate.net\]](#)

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